

Essential Safety and Operational Guide for Handling POPSO Disodium Salt

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Compound of Interest

Compound Name: *POPSO disodium salt*

CAS No.: *108321-07-9*

Cat. No.: *B561065*

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **POPSO disodium salt**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **POPSO disodium salt**
- Synonym: Piperazine-N,N'-bis(2-hydroxypropanesulfonic acid) disodium salt[1]
- CAS Number: 108321-07-9[1]

While **POPSO disodium salt** is generally considered to have a low hazard profile, and a similar compound, PIPES disodium salt, is not classified as hazardous, it is imperative to handle it with appropriate care to minimize any potential risks.[2] Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate and detailed safety information.

Hazard Identification and Risk Assessment

Before beginning any work, a thorough risk assessment should be conducted. Although not classified as hazardous, direct contact with the powder or solution should be avoided. The primary risks are associated with inhalation of dust and eye or skin contact.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **POPSO disodium salt**.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Dry Powder)	- Nitrile gloves- Safety glasses with side shields or safety goggles[3]- Chemical-resistant lab coat[4]- N95 or higher rated respirator (if not handled in a chemical fume hood or if dust is generated)
Solution Preparation and Handling	- Nitrile gloves- Safety glasses with side shields[3]- Chemical-resistant lab coat[4]
General Laboratory Use	- Nitrile gloves- Safety glasses- Standard lab coat

Operational Plans: Step-by-Step Guidance

Experimental Protocol: Handling POPSO Disodium Salt

1. Preparation:

- Always handle **POPSO disodium salt** in a well-ventilated area. For weighing the powder, a chemical fume hood is recommended to minimize inhalation exposure.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Cover the work surface with absorbent bench paper.
- Before handling, inspect all PPE for damage.

2. Weighing the Powder:

- Don the required PPE as specified in the table above.
- To prevent static electricity, which can cause the powder to become airborne, consider using an anti-static gun or a static-free weigh boat.^[3]
- Carefully scoop the desired amount of powder, avoiding the creation of dust clouds.^[3]
- Immediately close the container securely after weighing.

3. Preparing Solutions:

- Slowly add the weighed powder to the solvent to avoid splashing.^[3]
- If the solution requires heating or sonication, perform this in a well-ventilated area.

4. Post-Handling:

- Thoroughly decontaminate all surfaces, glassware, and equipment that have come into contact with the chemical using soap and water.
- Remove and dispose of contaminated PPE in the appropriate waste stream.
- Wash hands thoroughly with soap and water after handling is complete.^[5]

Storage Plan

- Solid Form: Store **POPSO disodium salt** in a tightly sealed container in a cool, dry, and dark place. A temperature range of 2-8°C is often recommended for long-term storage to prevent degradation.^[6]
- Solutions: Store prepared solutions in clearly labeled, sealed containers at 2-8°C. To prevent microbial growth in long-term storage, consider sterile filtering the solution or adding a preservative, being mindful of its compatibility with your experiments.

Disposal Plan

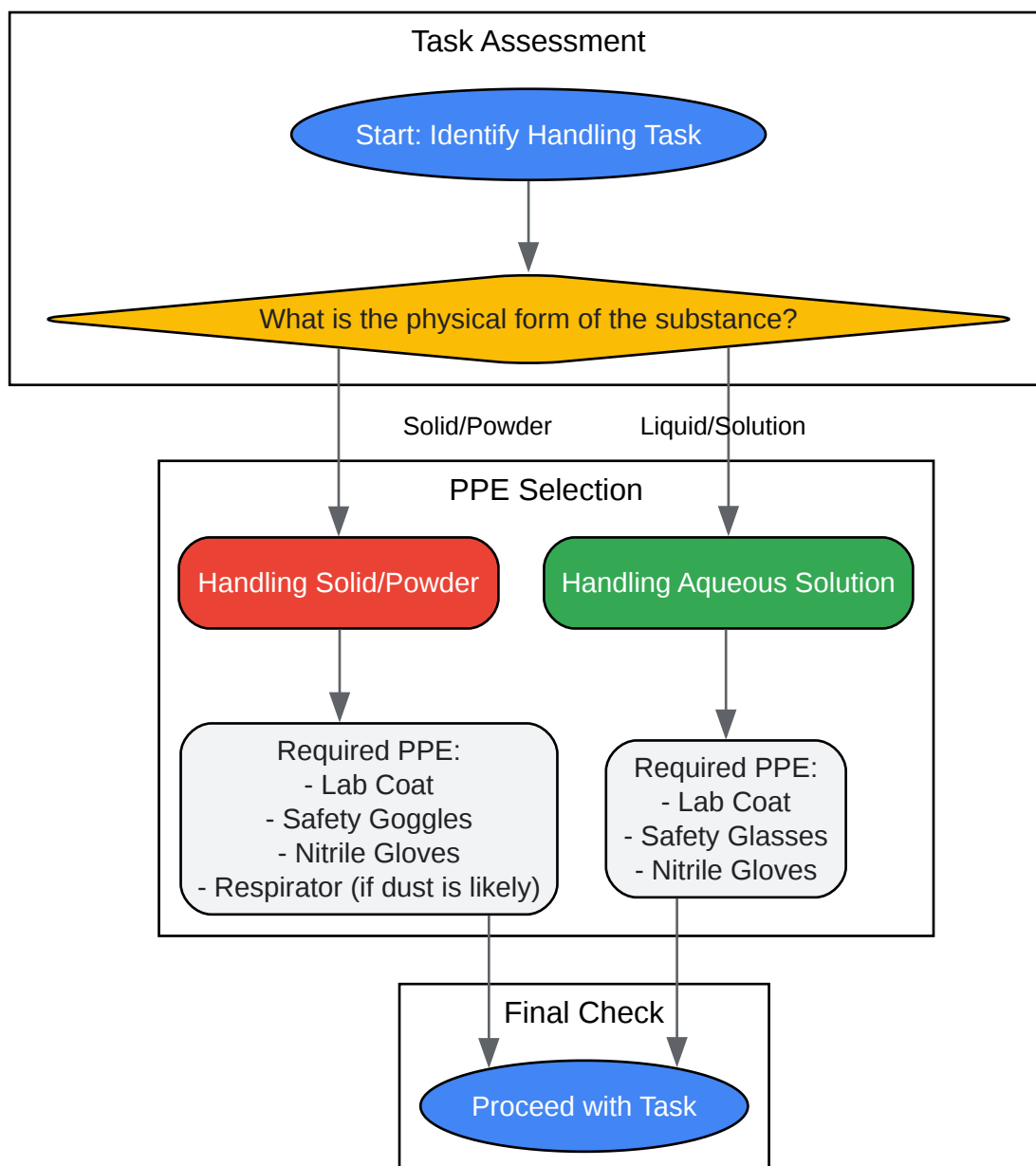
As **POPSO disodium salt** is not typically classified as hazardous waste, disposal is generally straightforward, but always follow institutional and local regulations.

Waste Disposal Protocol

- Solid Waste:
 - Collect excess solid **POPSO disodium salt** in a labeled container for chemical waste.
 - Contaminated items such as weigh boats, paper towels, and gloves should be disposed of in the designated solid waste stream for laboratory materials.
- Liquid Waste:
 - Aqueous solutions of **POPSO disodium salt**, if not mixed with hazardous materials, can often be disposed of down the drain with copious amounts of water, provided the concentration is low.[\[6\]](#)
 - Always check with your institution's Environmental Health and Safety (EHS) office for specific guidelines on aqueous waste disposal.[\[6\]](#)
 - Never dispose of solutions containing other hazardous chemicals into the sanitary sewer.
- Empty Containers:
 - Rinse empty containers thoroughly with water.
 - Deface the label to prevent misuse.
 - Dispose of the rinsed container in the regular trash or recycling, according to institutional policy.

Mandatory Visualization

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **POPSO disodium salt**.



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Caption: PPE Selection Workflow for **POPSO Disodium Salt**.

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References

- [1. scbt.com \[scbt.com\]](#)
- [2. carlroth.com \[carlroth.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. crystalgen.com \[crystalgen.com\]](#)
- [5. How to ensure the quality of POPSO during storage? - Blog \[hbynm.com\]](#)
- [6. What are the storage conditions for POPSO? - Blog \[hbynm.com\]](#)
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